

Application Notes and Protocols for ST-476 in Cancer Research

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Compound of Interest

Compound Name: ST-476
CAS No.: 15327-43-2
Cat. No.: B1175965

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Introduction

ST-476 is a potent and selective allosteric inhibitor of Src homology 2 domain-containing protein tyrosine phosphatase 2 (SHP2). SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in signal transduction downstream of multiple receptor tyrosine kinases (RTKs). It is a key component of the RAS-mitogen-activated protein kinase (MAPK) signaling pathway, which is frequently hyperactivated in various human cancers. By stabilizing SHP2 in an auto-inhibited conformation, **ST-476** prevents its activation and subsequent downstream signaling, leading to anti-proliferative effects in cancer cells with dysregulated MAPK pathways. These application notes provide a summary of the preclinical data for **ST-476** and detailed protocols for its use in cancer research.

Data Presentation

Biochemical and Cellular Activity of ST-476

Parameter	Value	Cell Line/Assay Condition	Reference
SHP2 Enzymatic IC50	9.8 μ M	Recombinant Human SHP2	[1]
pERK Inhibition IC50	Low nanomolar range	Cell-based assay	[2]
Cell Viability GI50	0.31 μ M	SET2 (JAK2-V617F mutant)	[3]
0.47 μ M	UKE1 (JAK2-V617F mutant)	[3]	
2.1 μ M	BaF3-JAK2-V617F	[3]	

Note: Data for pERK inhibition and cell viability are based on highly similar allosteric SHP2 inhibitors (PF-07284892 and RMC-4550) as specific data for **ST-476** was not publicly available.

In Vivo Pharmacokinetics of a Representative SHP2 Inhibitor (PF-07284892) in Mice

Parameter	Value	Dosing
Tmax (plasma)	~2-4 hours	Oral
Half-life (t1/2)	Long, supporting intermittent dosing	Oral
Brain Penetration	Potential for improved brain penetration compared to other SHP2 inhibitors	Oral

Note: This pharmacokinetic data is for the SHP2 inhibitor PF-07284892 and is intended to be representative.[2] Specific pharmacokinetic parameters for **ST-476** are not publicly available.

In Vivo Efficacy of SHP2 Inhibition in Xenograft Models

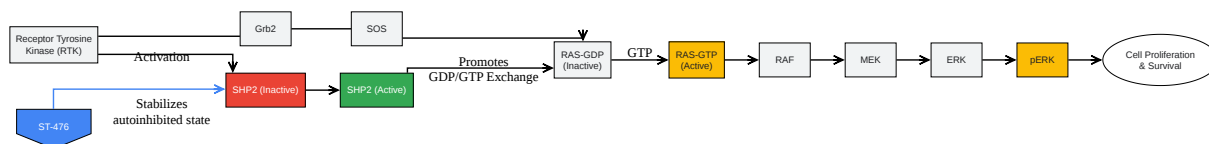
Cancer Model	Treatment	Tumor Growth Inhibition (TGI)	Reference
KYSE520 (Esophageal Squamous Cell Carcinoma)	SHP099 (SHP2 inhibitor)	Dose-dependent inhibition	[4]
GIST (KIT-mutant)	SHP099 (SHP2 inhibitor)	Significant anti-tumor effect	[5]
ALK+, ROS1+, EGFR-mutant NSCLC	SHP099 + TKI	Marked growth inhibition in vitro and in vivo	[6]

Note: The in vivo efficacy data presented is for the well-characterized SHP2 inhibitor SHP099 and is expected to be similar for **ST-476** due to their shared mechanism of action.

Signaling Pathways and Experimental Workflows

SHP2-RAS-ERK Signaling Pathway

The following diagram illustrates the central role of SHP2 in the RAS-ERK signaling cascade and the mechanism of action for **ST-476**.

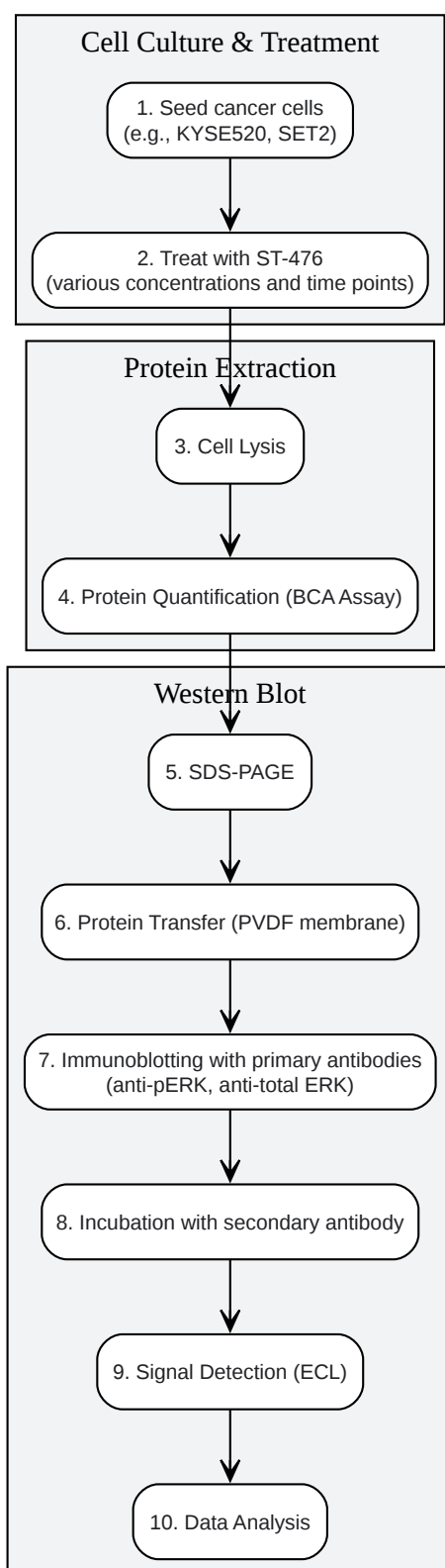


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SHP2 signaling cascade and **ST-476** inhibition.

Experimental Workflow for Western Blot Analysis of pERK Inhibition

The following diagram outlines the key steps for assessing the efficacy of **ST-476** in inhibiting ERK phosphorylation in cancer cell lines.



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Workflow for pERK inhibition analysis.

Experimental Protocols

SHP2 Enzymatic Assay

This protocol is for determining the in vitro inhibitory activity of **ST-476** against recombinant SHP2 enzyme.

Materials:

- Recombinant full-length human SHP2 protein
- SHP2 substrate (e.g., DiFMUP)
- Assay buffer (e.g., 50 mM Tris pH 7.5, 100 mM NaCl, 1 mM DTT, 0.01% Tween-20)
- **ST-476** (dissolved in DMSO)
- 384-well black plates
- Fluorescence plate reader

Procedure:

- Prepare a serial dilution of **ST-476** in DMSO.
- In a 384-well plate, add 2 μ L of the diluted **ST-476** or DMSO (vehicle control).
- Add 18 μ L of SHP2 enzyme solution (final concentration $\sim$ 0.5 nM) to each well and incubate for 30 minutes at room temperature.
- Initiate the reaction by adding 5 μ L of the SHP2 substrate DiFMUP (final concentration $\sim$ 10 μ M).
- Immediately measure the fluorescence intensity (Excitation/Emission = 355/460 nm) at kinetic mode for 30-60 minutes.
- Calculate the reaction rate (slope of the linear portion of the fluorescence curve).

- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of **ST-476** concentration and fitting the data to a four-parameter logistic equation.

Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol is to confirm the binding of **ST-476** to SHP2 in intact cells.^{[7][8][9][10][11]}

Materials:

- Cancer cell line of interest (e.g., KYSE520)
- **ST-476**
- Complete cell culture medium
- PBS
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- PCR tubes
- Thermal cycler
- Western blot reagents and antibodies (anti-SHP2)

Procedure:

- Culture cells to ~80% confluency.
- Treat cells with **ST-476** at the desired concentration or DMSO for 1-2 hours.
- Harvest cells, wash with PBS, and resuspend in PBS.
- Aliquot the cell suspension into PCR tubes.
- Heat the samples in a thermal cycler to a range of temperatures (e.g., 40-70°C) for 3 minutes, followed by cooling to 4°C for 3 minutes.

- Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
- Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the precipitated proteins.
- Collect the supernatant and analyze the amount of soluble SHP2 by Western blot.
- A shift in the melting curve to a higher temperature in the presence of **ST-476** indicates target engagement.

Western Blot for pERK Inhibition

This protocol details the procedure for measuring the inhibition of ERK phosphorylation in cancer cells treated with **ST-476**.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- Cancer cell line (e.g., with activating RAS or RTK mutations)
- **ST-476**
- Serum-free and complete culture medium
- Growth factor (e.g., EGF, FGF) for stimulation
- PBS
- Lysis buffer (RIPA buffer with protease and phosphatase inhibitors)
- Protein assay kit (e.g., BCA)
- SDS-PAGE and Western blot equipment
- Primary antibodies: anti-pERK1/2 (Thr202/Tyr204), anti-total ERK1/2, anti-GAPDH or β -actin (loading control)
- HRP-conjugated secondary antibody
- ECL detection reagent

Procedure:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Serum-starve the cells for 12-24 hours.
- Pre-treat the cells with various concentrations of **ST-476** or DMSO for 2 hours.
- Stimulate the cells with a growth factor (e.g., 50 ng/mL EGF) for 10-15 minutes.
- Immediately place the plates on ice and wash with ice-cold PBS.
- Lyse the cells with 100-150 μ L of ice-cold lysis buffer per well.
- Scrape the cells, collect the lysate, and centrifuge to pellet cell debris.
- Determine the protein concentration of the supernatant.
- Denature 20-30 μ g of protein per sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the chemiluminescent signal using an imaging system.
- Quantify the band intensities and normalize the pERK signal to total ERK and the loading control.

In Vivo Efficacy Study in a Xenograft Mouse Model

This protocol describes a general procedure for evaluating the anti-tumor efficacy of **ST-476** in a subcutaneous xenograft model.[\[3\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Immunodeficient mice (e.g., athymic nude or NOD/SCID)
- Cancer cell line (e.g., KYSE520, or a leukemia cell line like SET2)
- Matrigel (optional)
- **ST-476** formulation for oral gavage (e.g., in 0.5% methylcellulose)
- Calipers
- Animal balance

Procedure:

- Subcutaneously inject $5-10 \times 10^6$ cancer cells (resuspended in PBS, optionally with Matrigel) into the flank of each mouse.
- Monitor tumor growth regularly using calipers.
- When tumors reach an average volume of 100-200 mm³, randomize the mice into treatment and vehicle control groups.
- Administer **ST-476** or vehicle control orally at the desired dose and schedule (e.g., once daily).
- Measure tumor volume and body weight 2-3 times per week.
- Continue treatment for the specified duration or until tumors in the control group reach the endpoint volume.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., pharmacodynamic markers by Western blot or immunohistochemistry).
- Calculate the tumor growth inhibition (TGI) for the **ST-476** treated groups compared to the vehicle control.

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